Technical Support Center: Solubility Optimization for Lamivudine & Related Acids

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Compound of Interest

Compound Name:	*Lamivudine Acid*
CAS No.:	*173602-25-0*
Cat. No.:	*B1674444*

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Status: Operational | Ticket ID: LMV-SOL-001 | Technician: Senior Application Scientist

Diagnostic & Triage: Identify Your Compound

Before proceeding, we must clarify the specific chemical entity you are working with, as "**Lamivudine Acid**" is a term that often leads to experimental error due to ambiguity.

Which compound are you trying to dissolve?

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Compound Identity	Chemical Nature	Common Usage	Solubility Profile
Lamivudine (3TC)	Nucleoside Analogue (Weak Base)	Antiviral API (HIV/HBV)	Water: High (~70 mg/mL)Ethanol: Low (~0.5 mg/mL)DMSO: Moderate (~20 mg/mL)
Lamivudine Acid (Impurity A)	Carboxylic Acid Intermediate	Synthetic Precursor / Impurity	Water: Low (pH dependent)DMSO: HighMethanol: Moderate
Lamivudine Salicylate	Acid Addition Salt	Enhanced Bioavailability Form	Water: HighLipids: Improved over API

Critical Note: If you are working with the API (Lamivudine) and attempting to dissolve it in Ethanol, you will face immediate precipitation. Lamivudine is highly polar. Switch to DMSO or Water immediately.

Troubleshooting Guide: Lamivudine API (3TC)

Target Audience: Biologists performing cell culture or formulation scientists.

FAQ: Why is my Lamivudine precipitating in organic solvents?

Root Cause: Lamivudine is a polar, hydrophilic nucleoside analogue (LogP ~ -1.4). It lacks the lipophilicity required to dissolve freely in alcohols like ethanol or isopropanol. The Fix: Use Dimethyl Sulfoxide (DMSO) for organic stock solutions.[1]

Protocol: Preparation of High-Concentration Stock (20 mg/mL)

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- Weighing: Weigh the required amount of Lamivudine crystalline solid.
- Solvent Choice: Add DMSO (anhydrous, cell-culture grade). Do NOT use Ethanol.
- Dissolution: Vortex for 30–60 seconds. If crystals persist, warm the solution to 37°C in a water bath for 5 minutes.
- Sterilization: Pass through a 0.22 µm PTFE filter (Nylon filters may bind drug).
- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.

FAQ: How do I improve solubility in aqueous buffers?

Root Cause: While soluble in water, Lamivudine's solubility can decrease in high-salt buffers (salting-out effect) or at specific pH levels where it remains uncharged. The Fix: Manipulate the pH relative to the pKa.

- Mechanism: The cytosine moiety of Lamivudine has a pKa of approximately 4.3.
  - pH < 4.3: The N3 nitrogen is protonated (
    ), significantly increasing solubility.
  - pH > 4.3: The molecule is neutral, relying on hydrogen bonding for solubility.

Actionable Step: If you need higher concentrations (>70 mg/mL), adjust the vehicle pH to 3.8–4.0 using dilute Acetic Acid or HCl. Warning: Ensure your biological system can tolerate this acidity.

Troubleshooting Guide: Lamivudine Carboxylic Acid (Intermediate)

Target Audience: Synthetic Chemists and Process Engineers.

If you are working with the synthetic intermediate (2R,5S)-1,3-oxathiolane-2-carboxylic acid derivative, the rules reverse.

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FAQ: The "Acid" form won't dissolve in my aqueous media.

Root Cause: As a carboxylic acid, this compound is least soluble in acidic environments (where it exists as the unionized free acid). The Fix: You must deprotonate the acid to form a soluble carboxylate salt.

Protocol: Solubilization via pH Adjustment

- Suspension: Suspend the solid in water.
- Titration: Dropwise add 1M NaOH or Sodium Bicarbonate (

) while monitoring pH.
- Target: Adjust pH to > 7.5.
- Result: The carboxylic acid deprotonates (

  ), and the solution should clear immediately.

Advanced Workflow: Solvent Selection Logic

Use this decision tree to select the correct solvent system based on your specific "Lamivudine" type and application.

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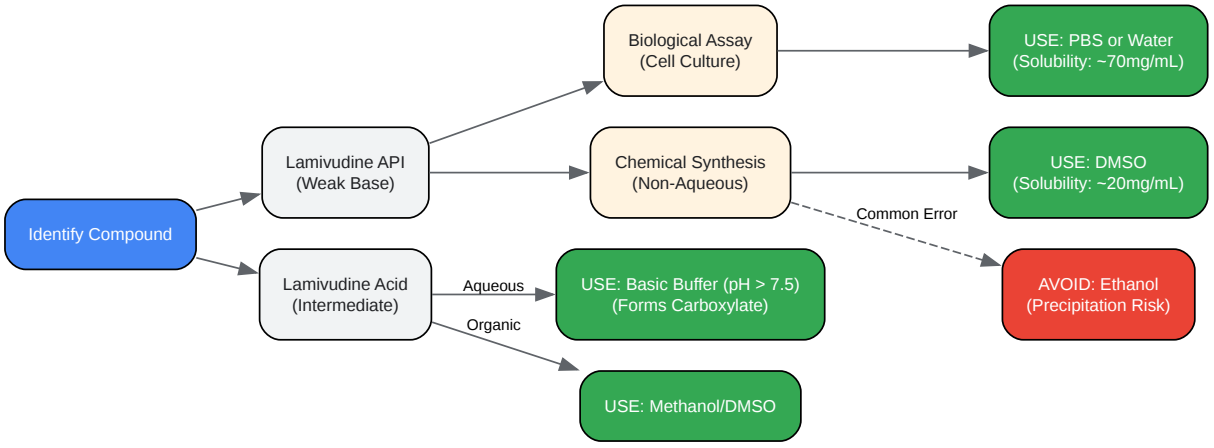

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Figure 1: Decision matrix for solvent selection based on chemical identity and intended application.

Comparative Solubility Data

Refer to this table when calculating maximum concentrations for stock solutions.

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Solvent / Medium	Lamivudine API (mg/mL)	Lamivudine Acid Intermediate (mg/mL)	Notes
Water (Neutral)	~70.0	< 1.0 (Est.)	API is highly water-soluble; Acid form requires base.
Ethanol	~0.5	~5.0	Critical Failure Point for API.
DMSO	~20.0	> 50.0	Universal solvent for both forms.
PBS (pH 7.2)	~3.0 - 70.0*	< 0.1	PBS solubility varies by salt concentration; lower than pure water.
0.1 N HCl	> 100.0	Insoluble	API protonates; Acid form precipitates.

References & Authority

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